

# An In-depth Technical Guide to 1-tert-Butyl-3-ethylbenzene

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## Compound of Interest

Compound Name: 1-tert-Butyl-3-ethylbenzene

Cat. No.: B085526

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CAS Number: 14411-56-4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-tert-butyl-3-ethylbenzene**, a disubstituted aromatic hydrocarbon. The document details its physicochemical properties, spectroscopic information, synthesis methodologies, chemical reactivity, and safety and handling protocols. This guide is intended to be a valuable resource for professionals in the fields of chemical research, organic synthesis, and drug development.

## Chemical and Physical Properties

**1-tert-Butyl-3-ethylbenzene** is a flammable liquid at room temperature.<sup>[1]</sup> Its properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>18</sub>	[1]
Molecular Weight	162.27 g/mol	[1]
IUPAC Name	1-tert-butyl-3-ethylbenzene	[1]
CAS Number	14411-56-4	[1]
InChI Key	MUJPTTGNHRHIPH-UHFFFAOYSA-N	[1]
SMILES	<chem>CCC1=CC(=CC=C1)C(C)(C)C</chem>	[1]
Appearance	Clear, colorless liquid	-
Boiling Point	205 °C	-
Density	0.86 g/cm <sup>3</sup>	-
Refractive Index	1.4910-1.4930	-
Solubility	Soluble in chloroform and methanol (slightly)	-

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **1-tert-butyl-3-ethylbenzene**. While publicly available spectra are limited, the following information has been reported:

- Mass Spectrometry (MS): GC-MS data is available and indicates key fragmentation patterns useful for structural elucidation.[2]
- Infrared Spectroscopy (IR): IR spectra have been recorded and are available in spectral databases.[2]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H NMR and <sup>13</sup>C NMR data have been reported for this compound.[2]

## Synthesis of 1-tert-Butyl-3-ethylbenzene

The primary method for synthesizing **1-tert-butyl-3-ethylbenzene** is through Friedel-Crafts alkylation. This electrophilic aromatic substitution reaction involves the reaction of an aromatic ring with an alkyl halide or an alcohol in the presence of a Lewis acid catalyst.<sup>[3]</sup> The synthesis of the meta isomer is influenced by the directing effects of the substituents on the benzene ring.<sup>[4]</sup>

### Experimental Protocol: Friedel-Crafts Alkylation of Ethylbenzene

This protocol describes a plausible method for the synthesis of **1-tert-butyl-3-ethylbenzene** via the Friedel-Crafts alkylation of ethylbenzene with tert-butanol.

Materials:

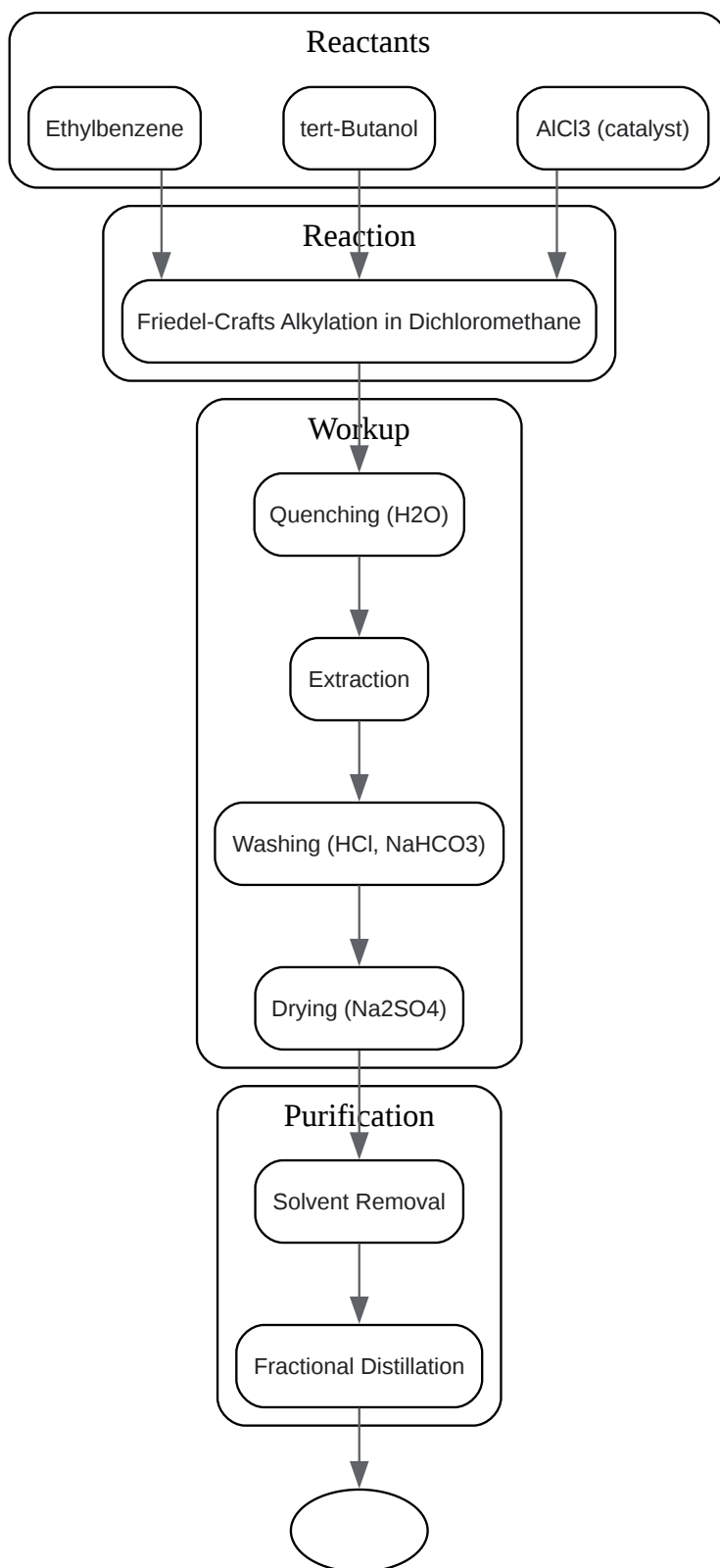
- Ethylbenzene
- tert-Butanol
- Anhydrous Aluminum Chloride ( $\text{AlCl}_3$ )
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Hydrochloric Acid (HCl), 1 M
- Saturated Sodium Bicarbonate Solution ( $\text{NaHCO}_3$ )
- Anhydrous Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Ice bath
- Magnetic stirrer and stir bar
- Round-bottom flask
- Separatory funnel

- Rotary evaporator

Procedure:

- In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve ethylbenzene in dichloromethane under an inert atmosphere.
- Cool the mixture in an ice bath with continuous stirring.
- Slowly add anhydrous aluminum chloride to the cooled solution.
- In a separate flask, dissolve tert-butanol in dichloromethane.
- Add the tert-butanol solution dropwise to the ethylbenzene and aluminum chloride mixture while maintaining the temperature below 5 °C.
- After the addition is complete, allow the reaction to stir at room temperature for several hours.
- Quench the reaction by slowly adding ice-cold water.
- Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl, saturated NaHCO<sub>3</sub> solution, and brine.
- Dry the organic layer over anhydrous Na<sub>2</sub>SO<sub>4</sub>, filter, and concentrate the solvent using a rotary evaporator.
- The crude product can be purified by fractional distillation under reduced pressure.

## Synthesis Workflow Diagram



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Caption: Synthesis workflow for **1-tert-butyl-3-ethylbenzene**.

## Chemical Reactivity

### Electrophilic Aromatic Substitution

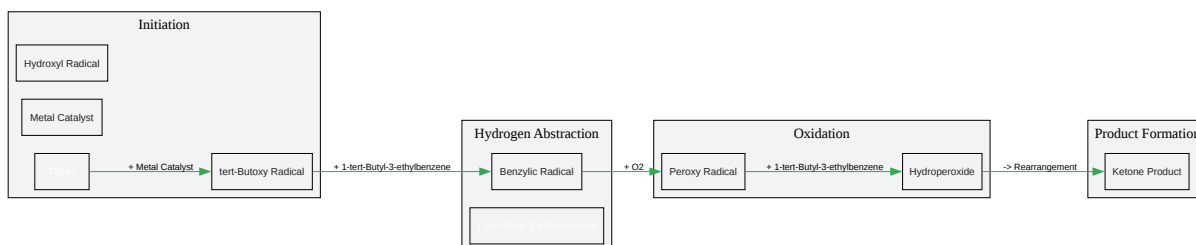
The benzene ring of **1-tert-butyl-3-ethylbenzene** is activated towards further electrophilic aromatic substitution due to the electron-donating nature of the alkyl groups. The ethyl group is an ortho, para-director, while the bulky tert-butyl group can sterically hinder the ortho positions. [4] The directing effects of both groups will influence the position of subsequent substitutions.

### Oxidation

The ethyl group of **1-tert-butyl-3-ethylbenzene** is susceptible to oxidation to form the corresponding carboxylic acid or ketone under appropriate conditions. For instance, reaction with a strong oxidizing agent like chromic acid can lead to oxidative cleavage.[5]

### Reaction Mechanism: Oxidation of Ethyl Group

The following diagram illustrates a plausible mechanism for the oxidation of the ethyl group to an acetophenone derivative using an oxidant like tert-butyl hydroperoxide (TBHP) with a metal catalyst.



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Caption: Plausible radical mechanism for ethyl group oxidation.

## Applications in Research and Development

**1-tert-Butyl-3-ethylbenzene** serves as a useful intermediate in organic synthesis. Its disubstituted nature allows for the introduction of further functionality at specific positions on the aromatic ring, making it a potential building block for more complex molecules. While direct applications in drug development are not widely documented, alkylbenzenes, in general, are precursors in the synthesis of various chemical and pharmaceutical compounds.<sup>[6]</sup> The steric hindrance provided by the tert-butyl group can be exploited to direct reactions and to create specific molecular architectures.

## Safety and Handling

**1-tert-Butyl-3-ethylbenzene** is a flammable liquid and should be handled with appropriate safety precautions.<sup>[1]</sup>

- Hazards: Flammable liquid and vapor.
- Precautions: Keep away from heat, sparks, open flames, and hot surfaces.<sup>[7]</sup> Use in a well-ventilated area. Wear protective gloves, clothing, and eye/face protection.
- First Aid:
  - Inhalation: Move person to fresh air.
  - Skin Contact: Remove contaminated clothing and rinse skin with water.
  - Eye Contact: Rinse cautiously with water for several minutes.
  - Ingestion: Rinse mouth and seek medical attention.

Always consult the Safety Data Sheet (SDS) for complete and detailed safety information before handling this chemical.

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## References

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